

# Trimethylsilyl acetate molecular weight and formula

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## Compound of Interest

Compound Name: *Trimethylsilyl acetate*

Cat. No.: B1583800

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## An In-depth Technical Guide to **Trimethylsilyl Acetate**: Core Properties

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide focuses on the fundamental physicochemical properties of **trimethylsilyl acetate**, a versatile compound used in organic synthesis.

## Core Properties of **Trimethylsilyl Acetate**

**Trimethylsilyl acetate** is an organosilicon compound frequently utilized as a derivatizing agent and a protecting group for alcohols and amines in complex molecule synthesis.[\[1\]](#) Its chemical identity is defined by its molecular formula and molecular weight.

**Molecular Formula:** The empirical formula for **trimethylsilyl acetate** is C5H12O2Si.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

**Molecular Weight:** The calculated molecular weight of **trimethylsilyl acetate** is approximately 132.23 g/mol .[\[1\]](#)[\[3\]](#)[\[4\]](#)

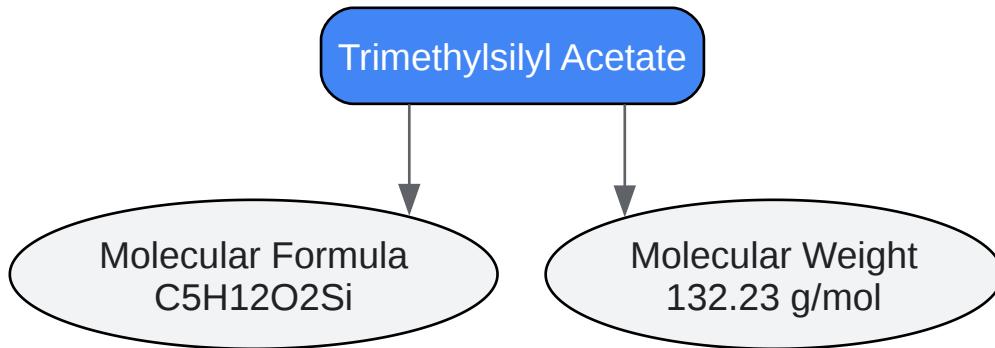
## Data Presentation

The essential quantitative data for **trimethylsilyl acetate** is summarized in the table below for clarity and quick reference.

Property	Value	Source
Molecular Formula	C5H12O2Si	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	132.23 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	2754-27-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Density	0.88 g/mL	<a href="#">[1]</a>
Boiling Point	108 °C	<a href="#">[1]</a>
Melting Point	-32 °C	<a href="#">[1]</a> <a href="#">[5]</a>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound and its fundamental chemical properties.



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Core properties of **Trimethylsilyl Acetate**.

## Experimental Protocols

While this guide focuses on the core properties of **trimethylsilyl acetate**, the determination of these values relies on standard analytical chemistry protocols.

Determination of Molecular Weight: The molecular weight is typically determined using mass spectrometry.

- Sample Preparation: A dilute solution of **trimethylsilyl acetate** is prepared in a volatile organic solvent (e.g., dichloromethane or ether).
- Ionization: The sample is introduced into the mass spectrometer and ionized, often using techniques like Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: The detector records the abundance of ions at each m/z value. The peak corresponding to the molecular ion ( $M^+$ ) or a protonated/adducted molecule provides the molecular weight.

Determination of Molecular Formula: High-resolution mass spectrometry (HRMS) is employed to determine the elemental composition.

- High-Resolution Analysis: The experiment is conducted as described above but using a high-resolution mass analyzer (e.g., Orbitrap or FT-ICR).
- Exact Mass Measurement: The instrument measures the m/z of the molecular ion to a high degree of accuracy (typically to four or five decimal places).
- Formula Calculation: The exact mass is used in conjunction with isotopic abundance patterns to calculate the most probable elemental formula that fits the experimental data, confirming the  $C_5H_{12}O_2Si$  composition.

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## References

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